

CAS number and molecular weight of 2-(1-Phenyl-ethylamino)-ethanol

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Compound of Interest

Compound Name: 2-(1-Phenyl-ethylamino)-ethanol

Cat. No.: B3023619

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An In-depth Technical Guide to 2-(1-Phenyl-ethylamino)-ethanol

Abstract: This technical guide provides a comprehensive overview of **2-(1-Phenyl-ethylamino)-ethanol**, a substituted phenylethanolamine of interest to researchers and professionals in drug development and organic synthesis. This document delineates its fundamental physicochemical properties, including its unique Chemical Abstracts Service (CAS) number and molecular weight. Furthermore, it explores established synthetic methodologies, robust analytical characterization techniques, and its potential applications within the pharmaceutical and chemical industries. Safety protocols and handling procedures are also detailed to ensure its responsible use in a laboratory setting. This guide is intended to serve as a critical resource, grounded in scientific literature, for professionals requiring in-depth technical knowledge of this compound.

Compound Identification and Physicochemical Properties

2-(1-Phenyl-ethylamino)-ethanol is a chiral amino alcohol. Its structure, featuring a phenyl group, an ethylamino moiety, and a hydroxyl group, makes it a valuable building block in organic synthesis. The precise identification and understanding of its physicochemical properties are paramount for its effective application.

Quantitative data for **2-(1-Phenyl-ethylamino)-ethanol** are summarized in the table below for ease of reference.

Property	Value	Source
Chemical Name	2-(1-phenyl-ethylamino)-ethanol	Sinfoo Biotech
CAS Number	1331-41-5	Sinfoo Biotech
Molecular Formula	C10H15NO	Sinfoo Biotech
Molecular Weight	165.23 g/mol	Sinfoo Biotech

It is crucial to distinguish **2-(1-Phenyl-ethylamino)-ethanol** from its isomers and related compounds, such as 2-(phenylamino)ethanol (CAS 122-98-5) and 2-(ethylphenylamino)ethanol (CAS 92-50-2), as their properties and applications can differ significantly.

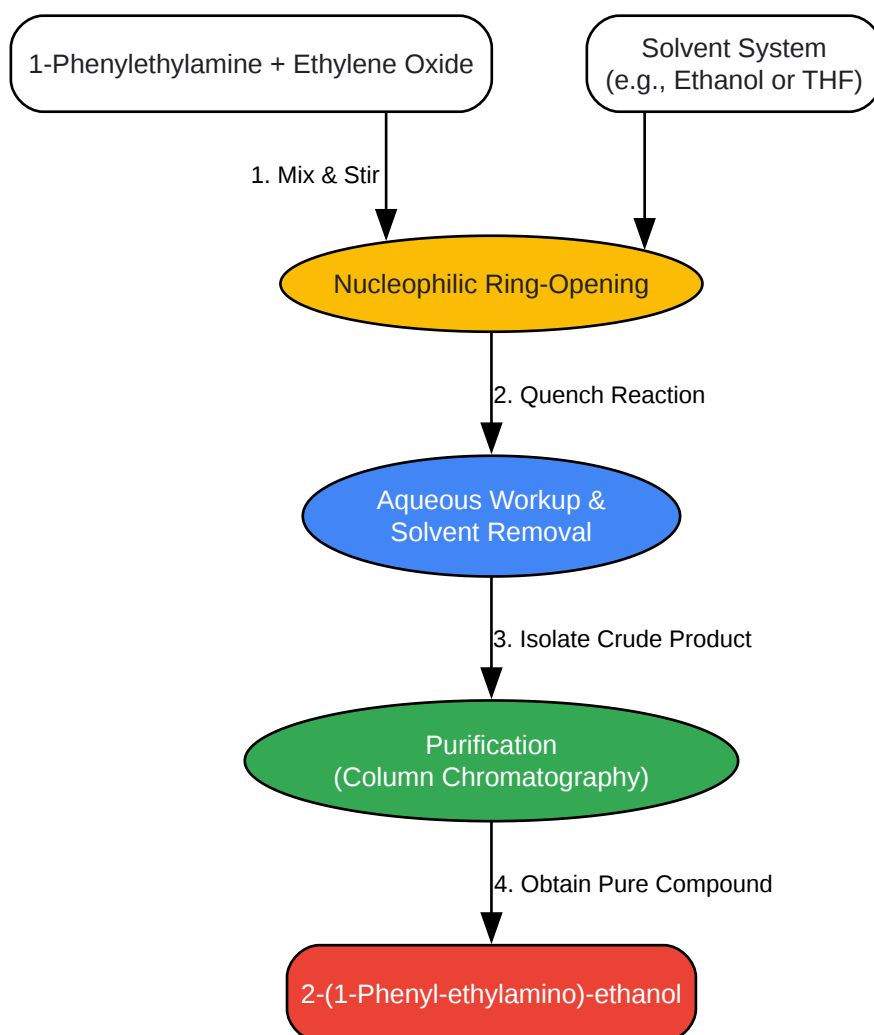
Synthesis and Manufacturing

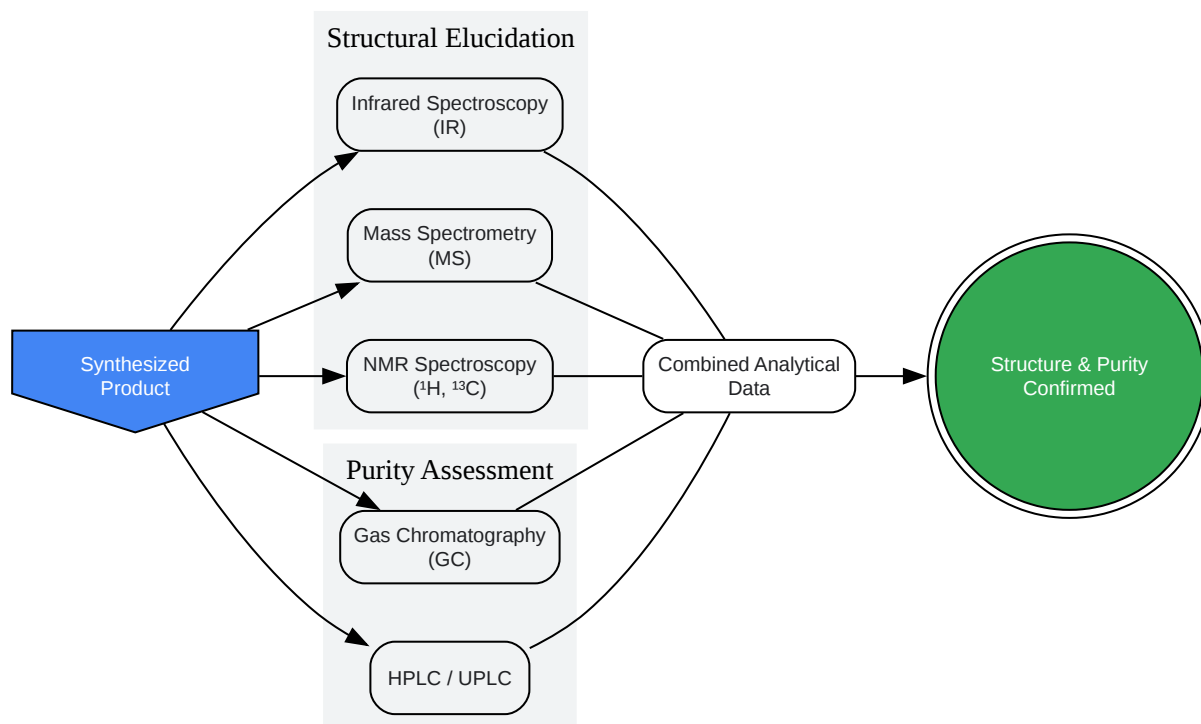
The synthesis of substituted amino alcohols like **2-(1-Phenyl-ethylamino)-ethanol** is a cornerstone of medicinal chemistry. A common and effective method involves the ring-opening of an epoxide with a suitable amine. This approach is highly regioselective and provides a direct route to the target molecule.

Synthetic Pathway: Epoxide Ring-Opening

A prevalent method for synthesizing related 1-phenyl-2-aminoethanol derivatives involves the reaction of a styrene oxide with an amine. This reaction serves as a reliable template for the synthesis of the target compound.

A representative procedure for a related compound, 2-amino-1-phenylethanol, involves the reaction of 2-phenyloxirane (styrene oxide) with an amine source in a suitable solvent like tetrahydrofuran (THF). The reaction is typically allowed to proceed for several hours to ensure complete conversion. The crude product is then purified using techniques such as column chromatography to yield the pure amino alcohol.





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